applications of (R)-KAPA in tuberculosis research

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Compound of Interest	
Compound Name:	*(R)-8-Amino-7-oxononanoic acid*
CAS No.:	*682799-69-5*
Cat. No.:	*B10778523*

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Application Note: (R)-KAPA as a Stereochemical Probe in Tuberculosis Drug Discovery

Executive Summary

The emergence of multi-drug resistant (MDR) and extensively drug-resistant (XDR) Mycobacterium tuberculosis necessitates the validation of novel therapeutic targets.[1] The biotin biosynthesis pathway has emerged as a critical vulnerability in Mtb, specifically the step catalyzed by 7,8-diaminopelargonic acid synthase (BioA).[1][2][3][4]

While (S)-7-keto-8-aminopelargonic acid ((S)-KAPA) is the physiological substrate for BioA, its enantiomer, (R)-KAPA, serves a distinct and critical role in research. It functions as a competitive inhibitor and a mechanistic probe, allowing researchers to map the strict stereochemical requirements of the BioA active site. This Application Note details the utility of (R)-KAPA in kinetic profiling and structural biology, providing validated protocols for its use in high-throughput screening (HTS) validation and mechanism-of-action (MoA) studies.

Scientific Background & Mechanism

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2.1 The Biotin Vulnerability Mtb cannot scavenge biotin from the host during chronic infection; it relies on de novo synthesis.[1][2][3] The enzyme BioA is a Pyridoxal 5'-Phosphate (PLP)-dependent aminotransferase that converts KAPA to DAPA (7,8-diaminopelargonic acid).[2][5][6] This reaction is the target of potent inhibitors like amiclenomycin and the synthetic analogue C48.

2.2 The Stereochemical Checkpoint BioA exhibits exquisite stereospecificity.

- Physiological Substrate: (S)-KAPA (derived from L-alanine via BioF).
- Inhibitory Probe: (R)-KAPA (derived from D-alanine).

Research demonstrates that while BioA cannot turn over (R)-KAPA to form a product, the (R)-enantiomer binds tightly to the PLP cofactor (

), effectively blocking the active site [1]. This "sterile binding" makes (R)-KAPA an invaluable tool for differentiating between competitive active-site binders and allosteric inhibitors.

Applications of (R)-KAPA

Application A: Competitive Inhibition Benchmarking

In drug discovery, new chemical entities (NCEs) are often screened against BioA. (R)-KAPA is used as a positive control for competitive inhibition. Unlike broad-spectrum electrophiles that might non-specifically attack the PLP cofactor, (R)-KAPA targets the substrate recognition pocket, providing a "gold standard" bio-signature for competitive binding.

Application B: Active Site Mapping & SAR Studies

By comparing the binding kinetics of (S)-KAPA (substrate) versus (R)-KAPA (inhibitor), structural biologists can delineate the specific residues responsible for chiral recognition (e.g., Arg400, Tyr157). This data drives the design of transition-state analogues that mimic the tight binding of the intermediate without undergoing catalysis.

Table 1: Comparative Kinetics of KAPA Enantiomers against Mtb BioA

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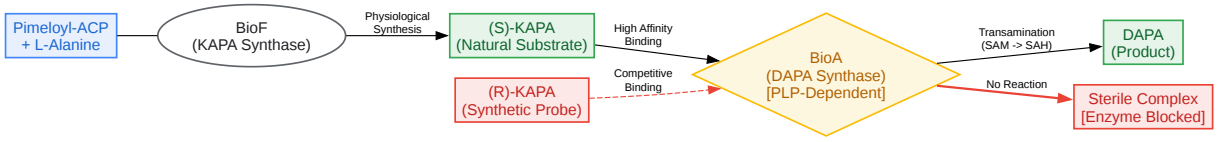
Compound	Role	Interaction Type	Kinetic Parameter	Reference
(S)-KAPA	Substrate	Product Formation		[1, 2]
(R)-KAPA	Probe	Competitive Inhibition	(PLP form)	[1]
(R)-KAPA	Probe	Competitive Inhibition	(PMP form)	[1]

Visualization: The BioA Checkpoint

The following diagram illustrates the divergent fates of KAPA enantiomers within the Mtb biotin pathway.



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Caption: Divergent metabolic fates of KAPA enantiomers. (S)-KAPA is processed to DAPA, while (R)-KAPA locks BioA in a non-productive complex.

Experimental Protocols

Protocol A: Spectrophotometric BioA Inhibition Assay

Objective: Determine the

or

of a test compound using (R)-KAPA as a competitive reference standard.

Reagents:

- Buffer: 100 mM Bicine (pH 8.6), 50 mM $NaHCO_3$, 1 mM $MgCl_2$.
- Enzyme: Recombinant Mtb BioA (purified to >95%).
- Substrate: (S)-KAPA (Note: Use enantiopure (S)-KAPA to avoid kinetic artifacts; racemic KAPA reduces apparent

).
- Cofactor: PLP (Pyridoxal 5'-phosphate), 100 µM stock.
- Co-substrate: SAM (S-adenosyl methionine), 10 mM stock.
- Probe: (R)-KAPA (Synthesized per Lucet et al. [3]).[7]
- Detection: OPA (o-Phthalaldehyde) derivatization reagent.

Workflow:

- Pre-incubation: In a 96-well plate, mix 100 nM BioA, 10 µM PLP, and varying concentrations of (R)-KAPA (0.1 – 100 µM) in Assay Buffer. Incubate at 25°C for 15 minutes to allow inhibitor binding.
- Initiation: Add the reaction mix containing 1 mM SAM and 20 µM (S)-KAPA (fixed concentration at

).
- Reaction: Incubate at 37°C for 30 minutes.
- Termination: Stop reaction by adding 20 µL of 100 mM H_2SO_4 or by heat inactivation (95°C for 5 min).
- Derivatization: Transfer supernatant to a black fluorescence plate. Add 200 µL OPA-thiol reagent.
- Read: Measure Fluorescence (

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) to quantify DAPA production.

- Analysis: Plot % Activity vs. [(R)-KAPA]. Fit to the Morrison equation for tight-binding inhibitors if

  is close to [Enzyme].

Protocol B: PLP-Spectral Shift Binding Assay

Objective: Direct measurement of (R)-KAPA binding affinity (

) independent of catalysis.

Principle: BioA binds PLP via a Schiff base (Internal Aldimine), absorbing at ~410 nm. Upon binding a substrate/inhibitor, the environment of the PLP changes, often causing a spectral shift or fluorescence quenching.

- Setup: Prepare 2 µM BioA-PLP complex in Bicine buffer (pH 8.6).
- Baseline: Record the UV-Vis spectrum (300–600 nm). Note the

  at 412 nm.
- Titration: Titrate (R)-KAPA (0.5 µM increments) into the cuvette.
- Observation: Monitor the decrease in absorbance at 412 nm and/or the appearance of a new peak (e.g., at 330 nm or 430 nm depending on the specific external aldimine formation).
- Calculation: Plot

  vs. [(R)-KAPA]. Fit to a hyperbolic binding isotherm:

  Note: This confirms binding to the active site without the complexity of the coupled reaction.

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